

How to dissolve PF-477736 in DMSO for stock solutions

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Compound of Interest

Compound Name: PF 477736

Cat. No.: B610040

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Dissolving PF-477736 in DMSO: A Technical Guide

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to dissolving the Chk1 inhibitor, PF-477736, in DMSO for the preparation of stock solutions. This guide includes detailed protocols, troubleshooting advice, and quantitative data to ensure accurate and reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of PF-477736 in DMSO?

A1: The reported solubility of PF-477736 in DMSO varies across different suppliers, but it is generally high. Published data indicates solubilities ranging from over 5.2 mg/mL to as high as 100 mg/mL.^{[1][2][3][4]} For practical purposes, preparing stock solutions at concentrations of 10 mM to 50 mM is common.

Q2: My PF-477736 is not dissolving completely in DMSO. What should I do?

A2: If you encounter solubility issues, consider the following troubleshooting steps:

- Use fresh, anhydrous DMSO: DMSO is hygroscopic and can absorb moisture from the air, which can significantly decrease the solubility of PF-477736.^{[1][3]} Always use a fresh,

unopened bottle or a properly stored anhydrous grade of DMSO.

- Gentle warming: Warm the solution at 37°C for 10-15 minutes.^{[2][4]} This can help increase the solubility. Avoid excessive heat, which could degrade the compound.
- Sonication: Use an ultrasonic bath to agitate the solution for a few minutes.^{[2][4]} This can help break up any clumps and facilitate dissolution.
- Vortexing: Vigorous vortexing can also aid in dissolving the compound.

Q3: How should I store my PF-477736 stock solution in DMSO?

A3: For long-term storage, it is recommended to store the PF-477736 stock solution in aliquots at -20°C or -80°C.^{[2][3][4]} This will minimize freeze-thaw cycles, which can lead to degradation of the compound. For short-term storage (a few days), 4°C is acceptable.

Q4: Is the PF-477736 stock solution in DMSO stable?

A4: When stored properly, PF-477736 in DMSO is stable for several months at -20°C and even longer at -80°C.^{[2][3][4]} However, it is best practice to use freshly prepared solutions for critical experiments. One study on compound stability in DMSO with 10% water showed that 85% of compounds were stable for up to 2 years at 4°C, suggesting good general stability for many compounds in DMSO.^[5]

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative information for preparing PF-477736 stock solutions.

Parameter	Value	Source(s)
Molecular Weight	419.48 g/mol	[2][3]
Solubility in DMSO	>5.2 mg/mL up to 100 mg/mL	[1][2][3][4]
(equivalent to >12.4 mM up to 238.4 mM)		
Recommended Stock Concentration	10 mM - 50 mM	General Practice
Storage Temperature	-20°C or -80°C (long-term)	[2][3][4]
4°C (short-term)	[3]	
Stability in DMSO	Several months at -20°C/-80°C	[2][3][4]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of PF-477736 in DMSO

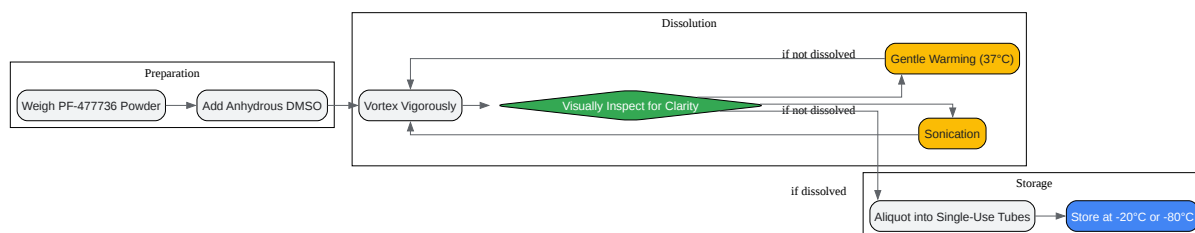
Materials:

- PF-477736 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Water bath or incubator (optional)
- Sonicator (optional)

Procedure:

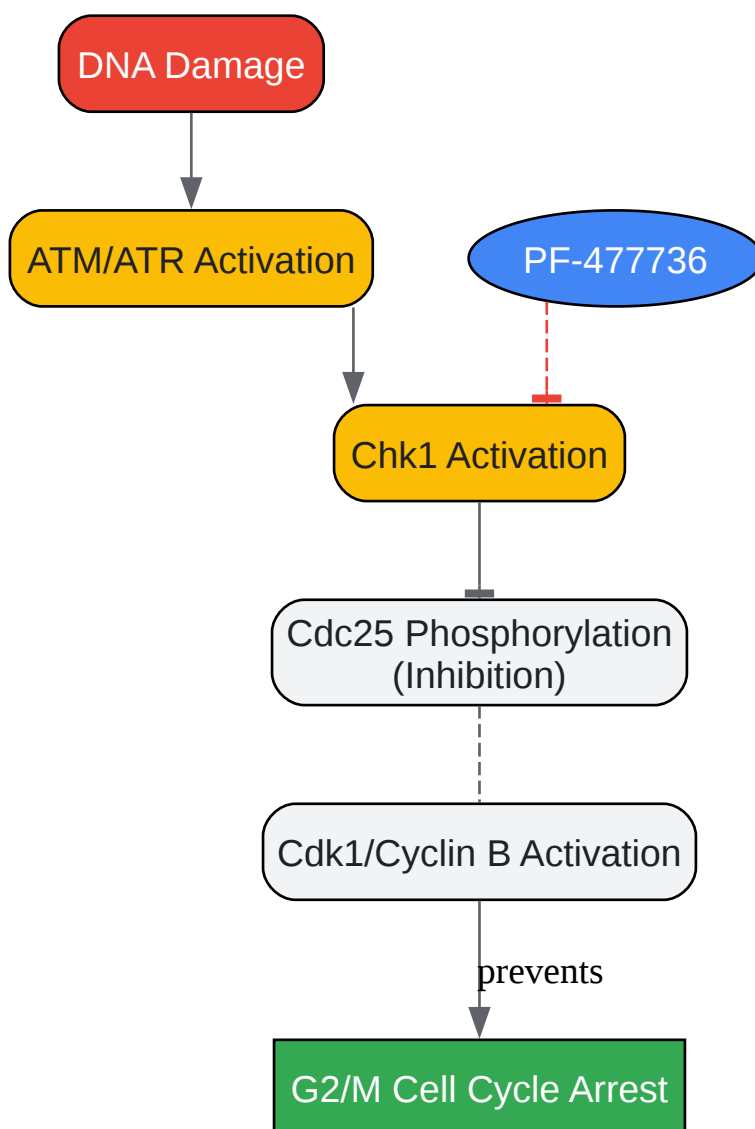
- Calculate the required mass of PF-477736:
 - For a 10 mM stock solution in 1 mL of DMSO:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 419.48 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.1948 \text{ mg}$
- Weigh the PF-477736:
 - Carefully weigh out approximately 4.2 mg of PF-477736 powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the PF-477736 powder.
- Dissolve the compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, proceed with gentle warming at 37°C for 10-15 minutes and/or sonication for 5-10 minutes.
 - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquot and Store:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C for long-term storage.

Visualized Workflows and Pathways



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Caption: Experimental workflow for preparing PF-477736 stock solution.



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Caption: Simplified signaling pathway of Chk1 inhibition by PF-477736.

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